

The Enigmatic Origin of Clenpirin: A Deep Dive into a Chemical Obscurity

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Compound of Interest

Compound Name: Clenpirin

Cat. No.: B1669168

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For the attention of: Researchers, scientists, and drug development professionals.

This technical guide addresses the available information regarding the origin and nature of the chemical compound known as **Clenpirin**. Despite a comprehensive search of scientific literature, patent databases, and chemical registries, publicly accessible information on the origin, development, and specific applications of **Clenpirin** is exceptionally scarce. This document summarizes the confirmed chemical identity of the compound and explores the potential leads to its provenance, while also highlighting the significant gaps in the existing knowledge base.

Chemical Identity and Nomenclature

Clenpirin is a distinct chemical entity with the systematic IUPAC name N-(1-Butyl-2-pyrrolidinylidene)-3,4-dichlorobenzeneamine. Its chemical structure is characterized by a dichlorinated phenyl ring attached to a substituted pyrrolidine ring.

Table 1: Chemical Identifiers for **Clenpirin**

Identifier	Value
IUPAC Name	N-(1-Butyl-2-pyrrolidinylidene)-3,4-dichlorobenzeneamine
Molecular Formula	C ₁₄ H ₁₈ Cl ₂ N ₂
CAS Number	27050-41-5
Synonyms	Clenpyrin, FBB 6896, BAY 6896, Bimarit

Tracing the Origins: A Path of Limited Evidence

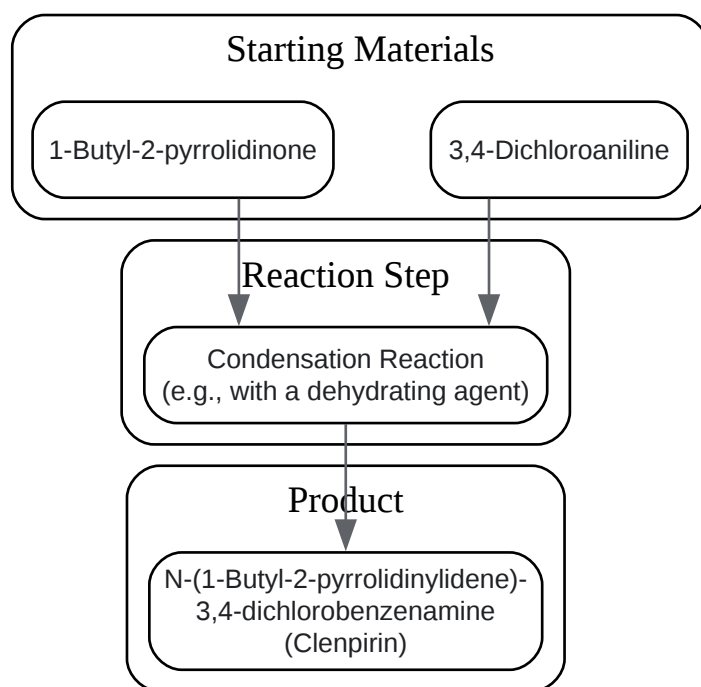
The developmental history of **Clenpirin** remains largely unelucidated. The available information points towards a potential connection with Bayer AG, as suggested by the synonym "BAY 6896." Pharmaceutical companies historically used such alphanumeric codes to designate compounds during preclinical and clinical development. However, no definitive public records, such as patents or research publications from Bayer, explicitly detail the synthesis, intended use, or subsequent fate of a compound with this designation that can be unequivocally linked to the chemical structure of **Clenpirin**.

A Chinese patent vaguely references a related compound synthesized by a Japanese Bayer company in the early 1980s, but a direct link to **Clenpirin** has not been established. The other synonyms, "FBB 6896" and "Bimarit," do not yield further substantive information regarding its origin or development in the public domain.

Synthesis

Detailed, peer-reviewed experimental protocols for the synthesis of N-(1-Butyl-2-pyrrolidinylidene)-3,4-dichlorobenzeneamine are not readily available in the scientific literature. A plausible synthetic route can be conceptualized based on fundamental organic chemistry principles, likely involving the condensation of 1-butyl-2-pyrrolidinone with 3,4-dichloroaniline.

Below is a logical workflow for a potential synthesis, presented for illustrative purposes.



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Caption: A conceptual workflow for the synthesis of **Clenpirin**.

Mechanism of Action and Pharmacological Profile

There is a significant absence of published research on the mechanism of action and overall pharmacological profile of **Clenpirin**. Searches of prominent pharmacology and life science databases have not yielded any in-vitro or in-vivo studies investigating its biological activity. Therefore, any discussion on its potential therapeutic effects or signaling pathway interactions would be purely speculative.

It is crucial to distinguish **Clenpirin** from the similarly named but structurally and functionally different β 2-adrenergic agonist, Clenbuterol. The frequent confusion between these two compounds in search results underscores the obscurity of **Clenpirin**.

Clinical Trials and Regulatory Status

No records of clinical trials involving **Clenpirin** were found in international clinical trial registries. Consequently, it has not received approval for therapeutic use by any major

regulatory agency. Its status appears to be that of a chemical compound with no established clinical application.

Conclusion

The origin of **Clenpirin** is not well-documented in publicly accessible scientific and historical records. While its chemical identity is established, its developmental history, intended pharmacological use, and the reasons for its apparent lack of progression in the drug development pipeline remain unknown. The association with the "BAY 6896" designation suggests a potential origin within the research and development programs of Bayer, but this connection is not substantiated by available documentation. For the scientific community, **Clenpirin** stands as a chemical entity with a history that is yet to be fully uncovered, highlighting the vast number of compounds that are synthesized and investigated but do not proceed to clinical use or widespread recognition. Further investigation into historical corporate archives or unpublished materials would be necessary to fully elucidate the story of this enigmatic compound.

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